

Essential Safety and Handling Guide for Ruthenium(III) Nitrosyl Nitrate

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Compound of Interest

Compound Name: Nitroso nitrate;ruthenium

Cat. No.: B15485694

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This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling Ruthenium(III) nitrosyl nitrate. It is intended for researchers, scientists, and professionals in drug development and laboratory settings. Adherence to these guidelines is crucial for minimizing risks associated with this hazardous chemical.

Chemical Identifier:

- Name: Ruthenium(III) nitrosyl nitrate
- CAS Number: 34513-98-9
- Appearance: Red/brown crystalline solid or orange to brown liquid solution.[1][2]

Hazard Identification and Health Effects

Ruthenium(III) nitrosyl nitrate is classified as a hazardous substance. It is a corrosive and oxidizing agent that can cause severe skin burns and eye damage.[3][4][5] Inhalation of its vapors, dust, or mist can be harmful and may cause respiratory tract irritation.[1][3] Ingestion may lead to irritation of the digestive tract.[1]

Summary of Health Hazards:

Hazard Route	Potential Health Effects
Inhalation	Harmful; may cause respiratory tract irritation. ^[1] ^[3]
Skin Contact	Causes severe skin burns and irritation. ^[1] ^[3] ^[4]
Eye Contact	Causes severe eye damage and irritation. ^[1] ^[3] ^[4]
Ingestion	Harmful; may cause irritation of the digestive tract. ^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to ensure personal safety. The following table summarizes the required PPE for handling Ruthenium(III) nitrosyl nitrate.

PPE Category	Minimum Requirements	Specifications and Recommendations
Eye and Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A face shield should be worn when there is a significant risk of splashing.
Skin and Body Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended for incidental contact.[6] For extended contact or immersion, consult glove manufacturer's compatibility data for nitric acid and ruthenium compounds. Always inspect gloves for tears or punctures before use and replace immediately if compromised.[6]
Lab Coat/Protective Clothing	Wear a lab coat, and for larger quantities or higher risk procedures, use fire/flame resistant and impervious clothing.[4]	
Respiratory Protection	NIOSH/MSHA Approved Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation is experienced, or when handling the solid form to prevent dust inhalation.[1][4] For solid materials, a dust mask (e.g., N95) may be appropriate.[5]

Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents and exposure.

Operational Plan:

- Ventilation: Always handle Ruthenium(III) nitrosyl nitrate in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.[1][4] Do not breathe dust, vapor, mist, or gas.[1][4]
- Hygiene: Wash hands thoroughly after handling.[3][4] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[3][4]

Storage Plan:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep containers tightly closed.[1]
- Store in a corrosion-resistant container.[4]
- Keep away from incompatible materials such as combustible materials, reducing agents, and finely powdered metals.[3]

Emergency Procedures and Disposal

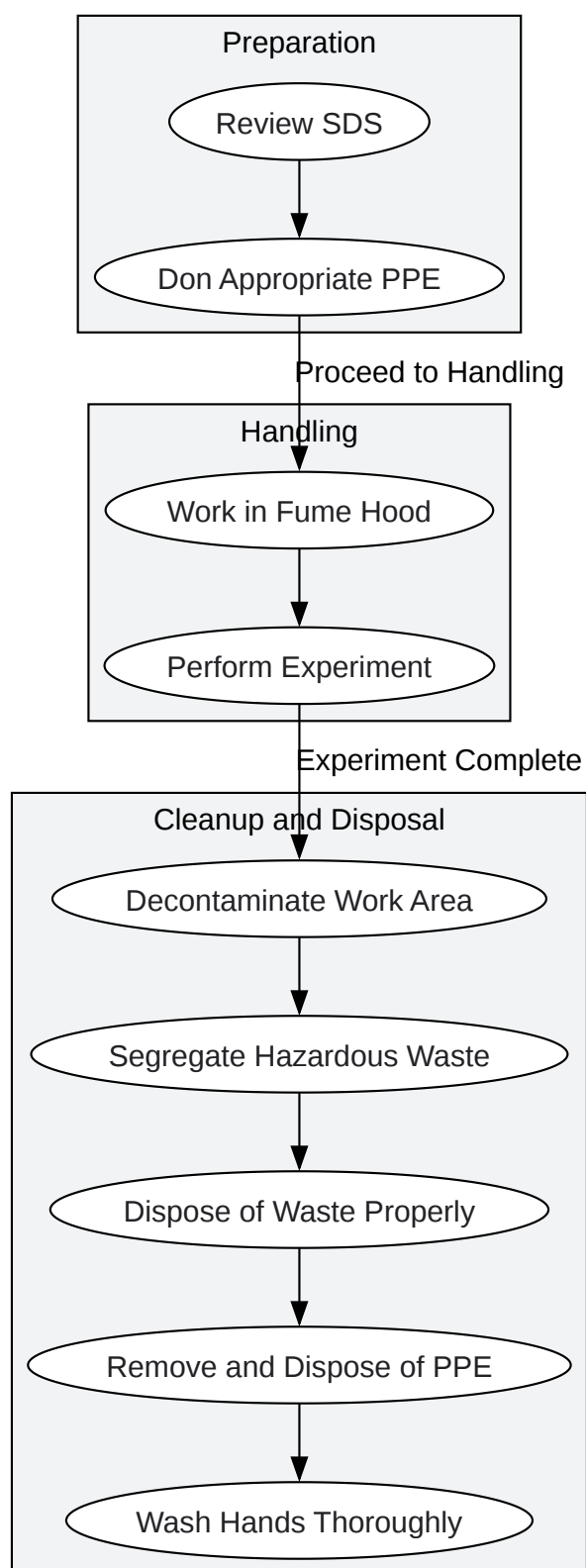
First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. [1] [3]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1] [3] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [3] [4]

Disposal Plan: Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.[\[3\]](#)[\[4\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[3\]](#) Do not empty into drains.[\[3\]](#)

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling Ruthenium(III) nitrosyl nitrate in a laboratory setting.



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Caption: Standard workflow for handling Ruthenium(III) nitrosyl nitrate.

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Email: info@benchchem.com